Independent Verification of SHP2 Inhibitor IC50 Values: A Comparative Guide

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Compound of Interest		
Compound Name:	*ROC-0929*	
Cat. No.:	*B10831965*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the biochemical potency of several known inhibitors of the Src homology-2 domain-containing protein tyrosine phosphatase 2 (SHP2). Due to the lack of publicly available data for a compound designated "**ROC-0929**," this document focuses on a selection of well-characterized SHP2 inhibitors to offer a valuable reference for researchers in the field. The provided experimental protocols and data are based on established methodologies for assessing SHP2 inhibition.

Comparative Analysis of SHP2 Inhibitor IC50 Values

The potency of various small molecule inhibitors against wild-type SHP2 is summarized in the table below. These values, presented as the half-maximal inhibitory concentration (IC50), represent the concentration of the inhibitor required to reduce the enzymatic activity of SHP2 by 50%. The data has been compiled from various public sources.

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Compound	IC50 (nM) vs. SHP2 (WT)	Inhibition Mechanism
RMC-4550	0.583[1]	Allosteric
SHP099	71[2]	Allosteric
TNO155	11[2]	Allosteric
IACS-13909	15.7[2]	Allosteric
SHP2-IN-5	97[3]	Not Specified
NSC-87877	320[4]	Active Site
II-B8	5500[4]	Active Site

Experimental Protocol: SHP2 Biochemical IC50 Determination

A fluorescence-based in vitro assay is a common method for determining the IC50 values of SHP2 inhibitors. This protocol outlines a typical procedure using the fluorogenic substrate 6,8-Difluoro-4-Methylumbelliferyl Phosphate (DiFMUP).

Materials:

- Recombinant full-length wild-type SHP2 enzyme
- DiFMUP substrate
- Assay Buffer: 60 mM HEPES, 75 mM NaCl, 75 mM KCl, 1 mM EDTA, 5 mM DTT, pH 7.2
- Test compounds (SHP2 inhibitors)
- 384-well black, flat-bottom plates
- Fluorescence plate reader with excitation at ~340-360 nm and emission at ~450-460 nm

Procedure:

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- Compound Preparation: Prepare a serial dilution of the test compounds in DMSO. Further dilute these in the assay buffer to the desired final concentrations.
- Enzyme Preparation: Dilute the recombinant SHP2 enzyme to the desired working concentration in the assay buffer. The optimal concentration should be determined empirically to ensure a linear reaction rate over the course of the assay.
- Reaction Setup:
  - Add the diluted test compounds to the wells of the 384-well plate.
  - Add the diluted SHP2 enzyme to the wells containing the test compounds.
  - Include controls: a "no enzyme" control (assay buffer only) and a "vehicle" control (enzyme with DMSO but no inhibitor).
- Incubation: Incubate the plate at room temperature for a predefined period (e.g., 30-60 minutes) to allow the compounds to bind to the enzyme.
- Reaction Initiation: Add the DiFMUP substrate to all wells to initiate the enzymatic reaction. The final concentration of DiFMUP should be at or near its Michaelis-Menten constant (Km) for SHP2.
- Fluorescence Measurement: Immediately begin monitoring the increase in fluorescence in a kinetic mode for 30-60 minutes. The dephosphorylation of DiFMUP by SHP2 yields the fluorescent product 6,8-difluoro-4-methylumbelliferone (DiFMU).
- Data Analysis:
  - Determine the initial reaction velocity (rate of fluorescence increase) for each well.
  - Normalize the data to the vehicle control (100% activity) and the no enzyme control (0% activity).
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
  - Fit the data to a four-parameter logistic equation to determine the IC50 value.

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Visualizing Key Processes

To further clarify the experimental workflow and the underlying biological pathway, the following diagrams have been generated using Graphviz.

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Caption: Simplified SHP2 signaling pathway in RTK-driven cancers.

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Caption: Experimental workflow for SHP2 IC50 determination.

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